A Senior Application Scientist's Guide to Pyrazole Iodination: A Comparative Analysis

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Compound of Interest

Compound Name:	*1-Butyl-5-iodopyrazole*
CAS No.:	*1345471-61-5*
Cat. No.:	*B572879*

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The introduction of an iodine atom onto the pyrazole scaffold is a cornerstone transformation in medicinal chemistry and materials science. Iodinated pyrazoles are not merely halogenated heterocycles; they are versatile synthetic intermediates, primed for diversification through cross-coupling reactions like Suzuki-Miyaura and Sonogashira, enabling the construction of complex molecular architectures.[1][2] This guide provides an in-depth, comparative analysis of prevalent iodination methods, moving beyond a simple recitation of protocols to explore the underlying chemical principles and practical considerations that govern method selection.

The Landscape of Pyrazole Iodination: A Mechanistic Perspective

The iodination of a pyrazole ring is fundamentally an electrophilic aromatic substitution (SEAr) reaction. The pyrazole system is electron-rich, making it susceptible to attack by electrophiles.[3][4] However, the reactivity and regioselectivity are nuanced, governed by the interplay of the two nitrogen atoms and the substitution pattern on the ring.

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- Nucleophilicity: The C4 position is generally the most electron-rich and sterically accessible, making it the primary site for electrophilic attack.[4][5]

- Regioselectivity: The directing effects of substituents on the pyrazole ring and the nature of the iodinating agent are critical. Electron-donating groups enhance the reactivity of the ring, while electron-withdrawing groups, such as the trifluoromethyl (CF_3) group, deactivate it, often requiring harsher reaction conditions or more potent reagents.[6][7] For instance, while most methods yield 4-iodopyrazoles, specific conditions can be employed to achieve C5-iodination, typically by generating a C5-lithiated intermediate.[1][7]

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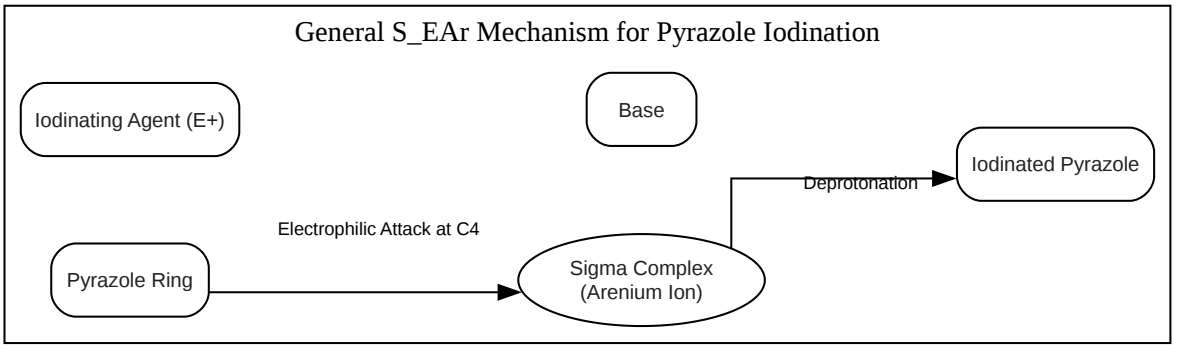

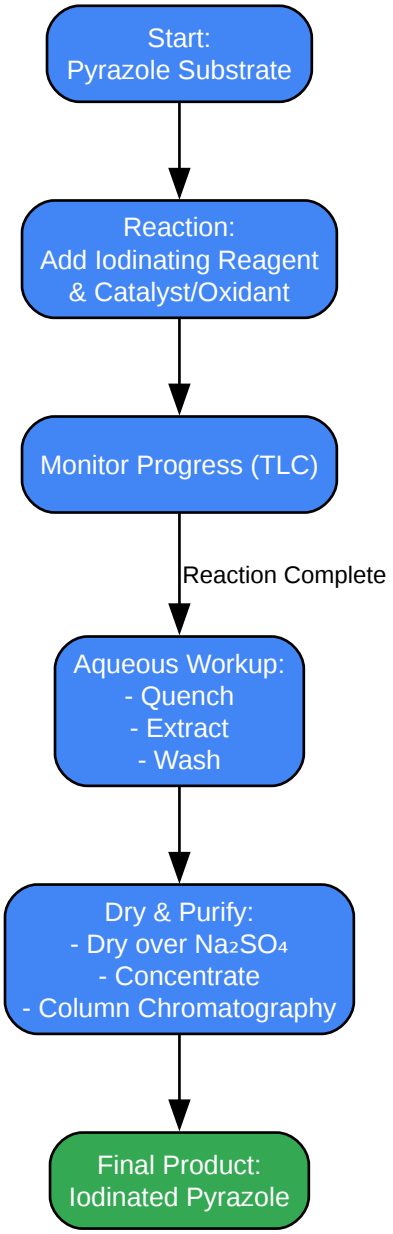

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